

Production in Engineered Microbes

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Compound Focus: Valencene

CAS No.: 4630-07-3

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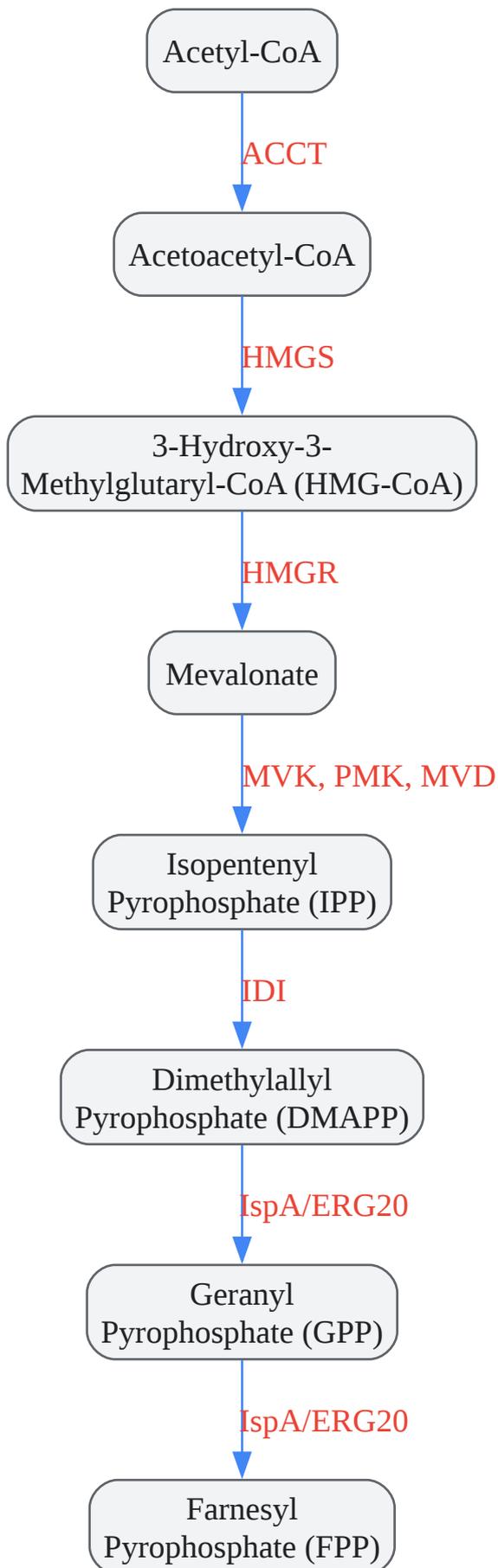
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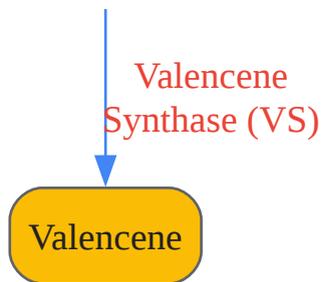
Traditional extraction from citrus fruits yields only 0.2-0.6% by weight, making microbial production a sustainable alternative [1] [2]. The table below shows achievements in various engineered hosts.

Host Organism	Key Engineering Strategy	Reported Titer	Citation / Year
<i>Saccharomyces cerevisiae</i> (Yeast)	Recyclable CRISPR/Cas9 for multiplex editing (e.g., <i>erg9</i> , <i>rox1</i>); promoter engineering; fed-batch fermentation	Up to 16.6 g/L (bioreactor)	[3] [2]
<i>Komagataella phaffii</i> (Yeast)	Fusion of FPP synthase & valencene synthase; enhanced MVA pathway; multi-copy integration	173.6 mg/L (shake flask)	[4]
<i>Yarrowia lipolytica</i> (Yeast)	Protein engineering of valencene synthase; enhanced native MVA pathway	813 mg/L (shake flask)	[2]
<i>Rhodobacter sphaeroides</i> (Bacterium)	Heterologous MVA pathway integration; use of quorum-sensing promoter; cultivation on cornstalk hydrolysate	120.53 mg/L (glucose); 100.51 mg/L (cornstalk)	[2]
<i>Corynebacterium glutamicum</i> (Bacterium)	Expression of valencene synthase from Nootka cypress; deletion of native prenyltransferases; <i>n</i> -dodecane overlay for extraction	2.41 mg/L	[5] [6]

Biosynthesis Pathway

Valencene is biosynthesized from central metabolic precursors through the terpenoid backbone pathway. The following diagram illustrates the key enzymatic steps from acetyl-CoA to **valencene**.





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Experimental Protocol: Antibacterial Efflux Pump Inhibition

This protocol evaluates **valencene**'s ability to potentiate antibiotic activity against *Staphylococcus aureus* strains carrying specific efflux pumps [7].

• Key Materials

- **Test Compounds:** **Valencene** and nootkatone (isolated and in liposomal formulations), dissolved in DMSO [7].
- **Antibiotics & Controls:** Norfloxacin, tetracycline, erythromycin; Ethidium Bromide (EtBr); CCCP (efflux pump inhibitor control) [7].
- **Bacterial Strains:** *S. aureus* 1199B (NorA), IS-58 (TetK), RN4220 (MsrA) [7].
- **Culture Media:** Heart Infusion Agar (HIA) for subculture; Brain Heart Infusion (BHI) broth for MIC assays [7].

• Broth Microdilution Method

- **Inoculum Preparation:** Grow bacterial strains overnight and dilute to a standard turbidity (e.g., 0.5 McFarland) in BHI broth [7].
- **Microplate Setup:** In a 96-well plate, prepare serial two-fold dilutions of the antibiotic or EtBr in BHI [7].
- **Compound Addition:** Add a sub-inhibitory concentration of **valencene** or its formulation to the wells [7].
- **Inoculation & Incubation:** Inoculate each well with the bacterial suspension. Incubate the plate at 35°C for 24 hours [7].
- **MIC Determination:** The Minimum Inhibitory Concentration (MIC) is the lowest concentration of antibiotic/EtBr that prevents visible growth. Compare MICs in the presence and absence of **valencene** [7].

- **Data Analysis**

- Calculate the percentage reduction of the antibiotic's or EtBr's MIC in the presence of **valencene**.
- A significant reduction (e.g., 50-99% in studies) indicates that **valencene** acts as an efflux pump inhibitor, potentiating the antibiotic's effect [7].

Pharmacological Activities

- **Anticancer Potential:** A 2025 study demonstrated **valencene**'s protective effects against benzo(a)pyrene-induced lung cancer in mice. Pre-treatment with **valencene** significantly attenuated body weight loss, reduced lung weight, restored oxidative stress biomarkers (SOD, CAT, GPx), and preserved lung tissue integrity [8].
- **Antibacterial & Resistance Modulation:** **Valencene** exhibits significant activity against *S. aureus* strains carrying efflux pumps (NorA, TetK, MsrA). It potently reduced the MIC of antibiotics like norfloxacin and the efflux pump substrate EtBr by up to 99%, indicating its role as an efflux pump inhibitor [7].

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